

In-Depth Technical Guide: Disodium (ethoxycarbonyl)phosphonate (CAS 72305-00-1)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Disodium
(ethoxycarbonyl)phosphonate

Cat. No.: B110785

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties, analytical methodologies, and potential biological relevance of **Disodium (ethoxycarbonyl)phosphonate**, identified by CAS number 72305-00-1. This compound is notably recognized as Foscarnet Sodium EP Impurity A, a reference standard used in the quality control of Foscarnet Sodium, an antiviral medication.^{[1][2]} This guide is intended to be a valuable resource for professionals in research and drug development who are working with or have an interest in this compound.

Chemical and Physical Properties

Disodium (ethoxycarbonyl)phosphonate is an organophosphorus compound characterized by an ethoxycarbonyl group attached to a phosphonate moiety. The disodium salt form suggests its preparation or isolation in a basic medium. While specific experimentally determined physical properties such as melting and boiling points are not readily available in the public domain, some key chemical identifiers and computed properties have been compiled.

Table 1: Chemical Identification of CAS 72305-00-1

Identifier	Value
CAS Number	72305-00-1
Chemical Name	Disodium (ethoxycarbonyl)phosphonate[3][4]
Synonyms	Foscarnet Sodium EP Impurity A[1][2], (ethoxycarbonyl)phosphonic acid, sodium salt (1:2)[5], Phosphinecarboxylic acid, 1,1-dihydroxy-, ethyl ester, 1-oxide, sodium salt (1:2)[4]
Molecular Formula	C ₃ H ₅ Na ₂ O ₅ P[2]
Molecular Weight	198.02 g/mol [1][2]
Appearance	White to Off-White Solid

Table 2: Physical Properties of **Disodium (ethoxycarbonyl)phosphonate**

Property	Value	Notes
Melting Point	Data not available	Phosphonates are generally highly water-soluble.[6]
Boiling Point	Data not available	
Solubility	Expected to be soluble in water.	
Appearance	Neat[4]	

Synthesis and Manufacturing

A specific, detailed experimental protocol for the synthesis of **Disodium (ethoxycarbonyl)phosphonate** is not widely published. However, general methodologies for the synthesis of phosphonates and their esters are well-established in organic chemistry and can provide a basis for its preparation.

General Synthesis Strategies for Phosphonate Esters:

The synthesis of phosphonate esters can be achieved through several routes, with the Michaelis-Arbuzov reaction being a classic and widely used method.[7] This reaction typically involves the reaction of a trialkyl phosphite with an alkyl halide.

An alternative approach involves the condensation of alcohols with methyl phosphonates, followed by selective demethylation.[8] This method is noted for its generality and relative insensitivity to steric hindrance.

For the synthesis of phosphonic acids from their dialkyl esters, two common methods are acidic hydrolysis (e.g., using concentrated HCl) or a two-step process involving bromotrimethylsilane followed by methanolysis.[9] The resulting phosphonic acid can then be converted to its disodium salt by treatment with a sodium base.

A potential synthetic pathway to **Disodium (ethoxycarbonyl)phosphonate** could involve the reaction of triethyl phosphite with ethyl chloroformate, followed by selective hydrolysis and salt formation.

Experimental Protocols: Analytical Methodology

As Foscarnet Sodium EP Impurity A, a standardized analytical method for the detection and quantification of **Disodium (ethoxycarbonyl)phosphonate** is crucial. A high-performance liquid chromatography (HPLC) method has been described for the analysis of foscarnet sodium and its impurities, including Impurity A.

High-Performance Liquid Chromatography (HPLC) for the Determination of Foscarnet Sodium Impurity A

This method is designed for the quality control of Foscarnet Sodium, ensuring the levels of impurities are within acceptable limits.

Instrumentation:

- High-Performance Liquid Chromatograph
- UV Detector

- Chromatographic Column: Zishengtang PAK C18 column (250 mm x 4.6 mm, 5 μ m) or equivalent

Reagents:

- Anhydrous sodium sulfate
- Glacial acetic acid
- Sodium pyrophosphate solution (0.1 mol/L)
- Anhydrous sodium acetate
- Tetrahexylammonium hydrogen sulfate
- Methanol
- Water (HPLC grade)

Procedure:

- Mobile Phase Preparation:
 - Solution A: Dissolve 1.42 g of anhydrous sodium sulfate in 1000 mL of water. Add 3 mL of glacial acetic acid and 6 mL of 0.1 mol/L sodium pyrophosphate solution.
 - Solution B: Dissolve 1.42 g of anhydrous sodium sulfate and 4.2 g of anhydrous sodium acetate in 1000 mL of water. Add 6 mL of 0.1 mol/L sodium pyrophosphate solution.
 - Final Mobile Phase: Mix Solution A and Solution B in a 70:30 ratio. To 1000 mL of this mixture, add 0.25 g of tetrahexylammonium hydrogen sulfate and 100 mL of methanol. Mix thoroughly. The final pH should be approximately 4.4.
- Sample Solution Preparation:
 - Weigh a sample of Foscarnet Sodium to be tested.
 - Wet the sample with glacial acetic acid.

- Add the mobile phase to dissolve the sample completely.
- Control Solution Preparation:
 - Dilute the sample solution with the mobile phase to a known concentration.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min
 - Detection: UV spectrophotometer (wavelength not specified in the source, but requires optimization for the analyte)

Diagram of the Analytical Workflow:

Caption: Workflow for the HPLC analysis of Foscarnet Sodium Impurity A.

Biological Activity and Signaling Pathways

There is a notable lack of specific data in publicly accessible literature regarding the biological activity, mechanism of action, or associated signaling pathways of **Disodium (ethoxycarbonyl)phosphonate**. Its primary characterization is as a process-related impurity in the synthesis of Foscarnet Sodium.

However, the broader class of phosphonates is known for a variety of biological effects, largely stemming from their structural similarity to phosphates. This allows them to act as phosphate analogues, potentially interacting with enzymes and receptors that recognize phosphate-containing substrates.

General Role of Phosphonates as Phosphate Analogues:

The key difference between a phosphonate and a phosphate is the substitution of a P-O-C bond with a more stable P-C bond. This makes phosphonates resistant to enzymatic hydrolysis, a property that is exploited in the design of therapeutic agents. For example, some phosphonate-containing compounds can act as competitive inhibitors of enzymes that process phosphate esters.

Certain organophosphorus compounds have been shown to induce cellular stress and can impact signaling pathways such as the Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in cellular processes like apoptosis, inflammation, and oxidative stress. However, it is crucial to note that this is a general observation for some organophosphorus compounds and has not been specifically demonstrated for **Disodium (ethoxycarbonyl)phosphonate**.

Diagram of Phosphonates as Phosphate Analogues:

Caption: General mechanism of phosphonates as phosphate analogues.

Suppliers

Disodium (ethoxycarbonyl)phosphonate (CAS 72305-00-1) is available from a number of chemical suppliers, primarily as a reference standard for analytical purposes.

Table 3: Selected Suppliers of CAS 72305-00-1

Supplier	Product Name
Simson Pharma Limited	Foscarnet Sodium EP Impurity A[1]
Pharmaffiliates	Foscarnet Sodium - Impurity A[2]
Clinivex	Foscarnet Sodium EP Impurity A[5]
CymitQuimica	Disodium (ethoxycarbonyl)phosphonate
LookChem	disodium (ethoxycarbonyl)phosphonate

Conclusion

Disodium (ethoxycarbonyl)phosphonate (CAS 72305-00-1) is a key analytical standard in the pharmaceutical industry, particularly for the quality control of Foscarnet Sodium. While its chemical identity is well-defined, comprehensive data on its physical properties and specific synthesis protocols are limited in the public domain. Furthermore, its biological activity and toxicological profile have not been extensively studied, and its role appears to be confined to that of a manufacturing impurity. The information and methodologies presented in this guide

provide a foundational resource for researchers and professionals, highlighting both what is known and where further investigation may be warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Foscarnet Sodium EP Impurity A | CAS No- 72305-00-1 | Simson Pharma Limited [simsonpharma.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Disodium (ethoxycarbonyl)phosphonate | C₃H₅Na₂O₅P | CID 73185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cymitquimica.com [cymitquimica.com]
- 5. theclinivex.com [theclinivex.com]
- 6. Phosphonate - Wikipedia [en.wikipedia.org]
- 7. Phosphonate synthesis by substitution or phosphorylation [organic-chemistry.org]
- 8. US5359115A - Methods for the synthesis of phosphonate esters - Google Patents [patents.google.com]
- 9. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [In-Depth Technical Guide: Disodium (ethoxycarbonyl)phosphonate (CAS 72305-00-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110785#cas-number-72305-00-1-properties-and-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com